

Technical Guide: Physicochemical Properties of 2-Isopropylbenzeneboronic Acid

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Compound of Interest

Compound Name: 2-Isopropylbenzeneboronic acid

Cat. No.: B1303771

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This document provides a concise overview of the fundamental physicochemical properties of **2-Isopropylbenzeneboronic acid**, a compound of interest in organic synthesis and drug discovery. The data presented herein is intended for researchers, scientists, and professionals in the field of drug development.

Core Physicochemical Data

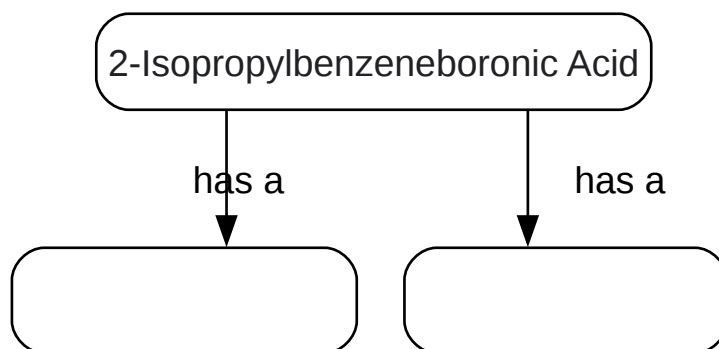
The essential molecular attributes of **2-Isopropylbenzeneboronic acid** are summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and the design of synthetic protocols.

Property	Value
Chemical Formula	C ₉ H ₁₃ BO ₂ [1][2][3][4]
Molecular Weight	164.01 g/mol [1][2][3][5]
Synonyms	2-Isopropylphenylboronic acid, (2-propan-2-ylphenyl)boronic acid[1][3]
CAS Number	89787-12-2[1][2][3][4]

Structural Information

The molecular formula and weight are derived from the compound's atomic composition and structure. The determination of these properties is fundamental and does not involve experimental protocols related to biological signaling pathways.

Below is a logical representation of the relationship between the compound's name and its core properties.



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Relationship between Compound and Properties.

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References

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- 4. CAS 89787-12-2: (2-Isopropylphenyl)boronic acid [cymitquimica.com]
- 5. 89787-12-2[(2-Isopropylphenyl)boronic acid][BLD Pharm [bldpharm.com]
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